

An In-depth Technical Guide to Dimethoxypyridine Carbaldehydes for the Research Scientist

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Compound of Interest

Compound Name: *3,6-Dimethoxypyridine-2-carbaldehyde*

Cat. No.: *B13575342*

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A note from the Senior Application Scientist: In the landscape of chemical research and drug development, it is not uncommon to encounter compounds that, despite their potential significance, lack extensive documentation. This guide addresses such a case: **3,6-Dimethoxypyridine-2-carbaldehyde**. Our comprehensive search of prominent chemical databases and the scientific literature has revealed a notable absence of readily available physical and spectral data for this specific isomer.

This guide, therefore, serves a dual purpose. Firstly, it transparently communicates the current lack of available data for **3,6-Dimethoxypyridine-2-carbaldehyde**. Secondly, and more importantly, it provides a detailed technical overview of its closely related and commercially available isomers: 2,6-Dimethoxypyridine-3-carbaldehyde and 6-Methoxypyridine-2-carbaldehyde. By presenting the known properties and synthetic considerations of these analogous structures, we aim to equip researchers with a valuable comparative framework and predictive insights that can inform their work with less-characterized pyridine derivatives.

The Landscape of Methoxy-Substituted Pyridine Carbaldehydes

Methoxy-substituted pyridine carbaldehydes are a class of heterocyclic compounds of significant interest in medicinal chemistry and organic synthesis. The pyridine ring, a foundational scaffold in numerous pharmaceuticals, coupled with the electron-donating methoxy groups and the reactive aldehyde functionality, makes these molecules versatile building blocks for the synthesis of more complex molecular architectures. The aldehyde group, in particular, serves as a synthetic handle for a variety of chemical transformations, including reductive aminations, Wittig reactions, and the formation of Schiff bases, which are crucial for the construction of novel bioactive compounds.

The specific substitution pattern of the methoxy and carbaldehyde groups on the pyridine ring profoundly influences the molecule's electronic properties, reactivity, and ultimately, its biological activity. It is for this reason that a thorough understanding of the distinct characteristics of each isomer is paramount for its effective application in research and development.

Physicochemical Properties of Commercially Available Isomers

While data for **3,6-Dimethoxypyridine-2-carbaldehyde** is not available, a summary of the known physical and chemical properties of its isomers provides a useful benchmark for researchers.

Property	2,6-Dimethoxypyridine-3-carbaldehyde	6-Methoxypyridine-2-carbaldehyde
CAS Number	58819-72-0[1]	54221-96-4[2]
Molecular Formula	C ₈ H ₉ NO ₃ [1]	C ₇ H ₇ NO ₂ [2]
Molecular Weight	167.16 g/mol [1]	137.14 g/mol
Appearance	Pale yellow to light brown solid[1]	Clear yellow to orange to brown liquid[2]
Melting Point	68-72 °C	Not Applicable
Boiling Point	Not Available	103-104 °C at 20 mmHg
Solubility	Soluble in organic solvents like ethanol and dichloromethane; limited solubility in water.[1]	Not specified, but likely soluble in common organic solvents.
Density	Not Available	1.140 g/mL at 25 °C
Refractive Index	Not Available	n ₂₀ /D 1.532

Synthesis and Reactivity: A Comparative Overview

The synthesis of pyridine carbaldehydes often involves the oxidation of the corresponding methyl or hydroxymethyl pyridines. The presence and position of methoxy groups can influence the choice of oxidizing agents and reaction conditions.

General Synthetic Approach

A common strategy for the synthesis of pyridine aldehydes is the oxidation of the corresponding alcohol or methyl group. For instance, the oxidation of a (methoxypyridin-yl)methanol derivative would yield the desired aldehyde.

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Sources

- [1. CAS 58819-72-0: 2,6-dimethoxypyridine-3-carbaldehyde \[cymitquimica.com\]](#)
- [2. 6-Methoxypyridine-2-carboxaldehyde, 96% 1 g | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](#)
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